

Solubility Profile of 2-Amino-3-bromo-5-chlorobenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-3-bromo-5-chlorobenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **2-Amino-3-bromo-5-chlorobenzonitrile**, a crucial intermediate in pharmaceutical synthesis. The document summarizes known solubility parameters, outlines a general experimental protocol for solubility determination, and presents a plausible synthetic pathway. This guide is intended to be a valuable resource for researchers and professionals engaged in the development of novel therapeutics.

Solubility Data

The solubility of a compound is a critical physicochemical property that influences its bioavailability, formulation, and efficacy. While extensive quantitative solubility data for **2-Amino-3-bromo-5-chlorobenzonitrile** in a wide range of common organic solvents is not readily available in the public domain, this guide compiles the existing information to aid in research and development efforts.

Quantitative and Qualitative Solubility of **2-Amino-3-bromo-5-chlorobenzonitrile**

Solvent	Quantitative Solubility	Qualitative Solubility
Water	0.0799 mg/mL[1]	Very low solubility[1]
Methanol	Data not available	Related compounds show solubility[1]
Chloroform	Data not available	Related compounds show solubility[1]
Dimethyl Sulfoxide (DMSO)	Data not available	Related compounds show solubility[1]

It is important to note that the limited aqueous solubility is consistent with the hydrophobic nature of the molecule, which contains bromo and chloro substituents.[1] The partition coefficient (LogP) of 2.8 further indicates a preference for lipophilic environments.[1] For drug development purposes, the low water solubility suggests that formulation strategies such as co-solvents, surfactants, or advanced drug delivery systems may be necessary to enhance its bioavailability.

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a compound like **2-Amino-3-bromo-5-chlorobenzonitrile**. This method is based on the principle of preparing a saturated solution and then quantifying the dissolved solute.

Materials:

- **2-Amino-3-bromo-5-chlorobenzonitrile**
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

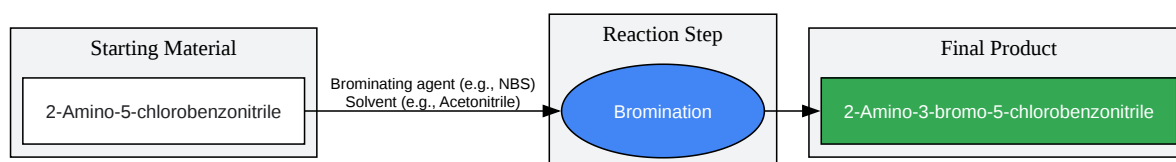
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Amino-3-bromo-5-chlorobenzonitrile** to a series of vials, each containing a known volume of a different solvent.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, centrifuge the vials at a high speed to pellet the undissolved solid.
 - Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a 0.45 μm syringe filter to remove any remaining solid particles.
- Quantification of Dissolved Solute:
 - Prepare a series of standard solutions of **2-Amino-3-bromo-5-chlorobenzonitrile** of known concentrations in the respective solvents.
 - Analyze the filtered supernatant and the standard solutions using a validated HPLC method.
 - Construct a calibration curve by plotting the peak area of the standards against their concentrations.

- Determine the concentration of **2-Amino-3-bromo-5-chlorobenzonitrile** in the supernatant by interpolating its peak area on the calibration curve.
- Data Reporting:
 - Express the solubility in terms of mg/mL or mol/L at the specified temperature.

Synthesis Workflow

The synthesis of **2-Amino-3-bromo-5-chlorobenzonitrile** can be achieved through a multi-step process starting from a readily available precursor. The following diagram illustrates a plausible synthetic route.



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Caption: Plausible synthesis route for **2-Amino-3-bromo-5-chlorobenzonitrile**.

This workflow demonstrates a common synthetic strategy where the starting material, 2-Amino-5-chlorobenzonitrile, undergoes a bromination reaction to yield the final product. The choice of brominating agent and solvent is critical for achieving high yield and selectivity. N-Bromosuccinimide (NBS) is often used as a milder and more selective brominating agent compared to molecular bromine. The reaction is typically carried out in a suitable organic solvent such as acetonitrile.

This technical guide provides a foundational understanding of the solubility and synthesis of **2-Amino-3-bromo-5-chlorobenzonitrile**. Further experimental work is necessary to establish a comprehensive quantitative solubility profile in various pharmaceutically relevant solvents. The provided experimental protocol and synthesis workflow can serve as a valuable starting point for such investigations.

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References

- 1. Buy 2-Amino-3-bromo-5-chlorobenzonitrile | 914636-84-3 [smolecule.com]
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